

An In-depth Technical Guide to the Deoxyenterocin Biosynthetic Pathway in Bacteria

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Compound of Interest

Compound Name: *Deoxyenterocin*

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Abstract

Deoxyenterocin, a key intermediate in the biosynthesis of the potent polyketide antibiotic enterocin, is synthesized by a fascinating enzymatic assembly line in bacteria, primarily studied in *Streptomyces maritimus*. This technical guide provides a comprehensive overview of the **deoxyenterocin** biosynthetic pathway, detailing the genetic organization, the enzymatic functions of the core polyketide synthase (PKS) and tailoring enzymes, and the proposed chemical transformations. This document is intended to serve as a resource for researchers in natural product biosynthesis, enzymology, and drug development, offering insights into the intricate mechanisms that govern the production of this complex molecule. While the overall pathway has been elucidated, specific quantitative data on production yields and enzyme kinetics, as well as detailed regulatory mechanisms, remain largely uncharacterized in the current scientific literature.

Introduction: The Enterocin Family of Polyketides

Enterocin and its precursor, 5-**deoxyenterocin**, are structurally unique polyketides produced by the marine bacterium *Streptomyces maritimus*. These molecules exhibit significant biological activity, making their biosynthetic pathway a subject of considerable interest for natural product chemists and drug discovery scientists. Unlike typical aromatic polyketides, enterocin possesses a complex, non-aromatic, caged tricyclic core. The biosynthesis of this intricate scaffold involves a Type II polyketide synthase (PKS) that deviates from the canonical assembly and cyclization patterns. 5-**deoxyenterocin** is a direct precursor to enterocin, which is formed by a final hydroxylation step. Understanding the biosynthesis of **deoxyenterocin** is therefore crucial for elucidating the entire enterocin pathway and for potential bioengineering efforts to produce novel analogues.

The Deoxyenterocin Biosynthetic Gene Cluster (enc)

The genetic blueprint for **deoxyenterocin** and enterocin biosynthesis is located within a 21.3 kb gene cluster in '*Streptomyces maritimus*'.^[1] This cluster, designated enc, contains 20 open reading frames (ORFs) that encode the polyketide synthase machinery, tailoring enzymes, and proteins for the biosynthesis of the starter unit.^[1] A notable feature of the enc cluster is the absence of cyclase and aromatase genes, which are hallmarks of typical aromatic polyketide biosynthesis. This genetic distinction is responsible for the formation of the non-aromatic, chiral polyketide backbone of the enterocin family.^[1]

Table 1: Key Genes in the **Deoxyenterocin** Biosynthetic Pathway and Their Putative Functions

Gene	Proposed Function
Starter Unit Biosynthesis	
encP	Phenylalanine ammonia lyase (PAL)
encH	Cinnamate-CoA ligase
encI	Cinnamoyl-CoA hydratase
encJ	3-keto-3-phenylpropionyl-CoA thiolase
encN	Benzoate-CoA ligase
Minimal Polyketide Synthase (PKS)	
encA	Ketosynthase (KS)
encB	Chain length factor (CLF)
encC	Acyl carrier protein (ACP)
Tailoring Enzymes	
encD	Ketoreductase (KR)
encM	FAD-dependent oxygenase ("Favorskiiase")
encK	O-methyltransferase
encR	Cytochrome P450 hydroxylase (for conversion to enterocin)

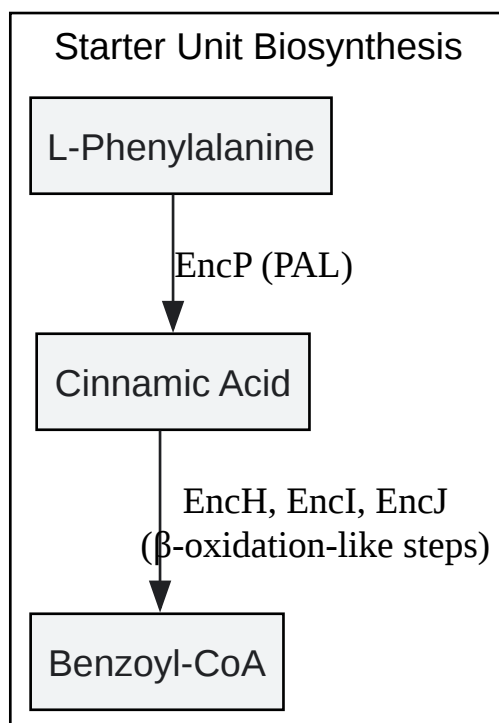
The Deoxyenterocin Biosynthetic Pathway

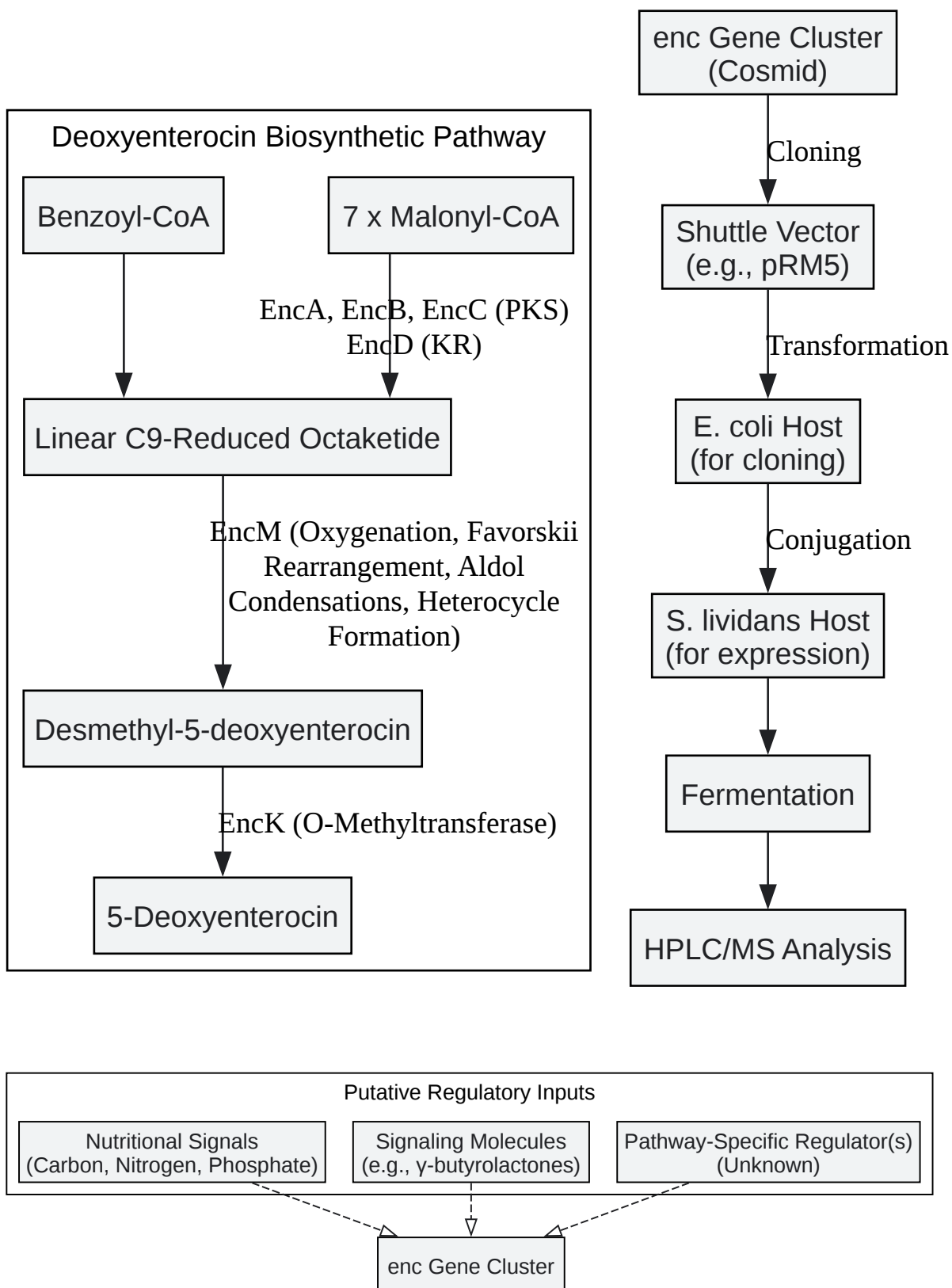
The biosynthesis of **deoxyenterocin** can be divided into three main stages: initiation with a unique starter unit, elongation and modification by the Type II PKS, and a series of complex tailoring reactions that form the characteristic polycyclic structure.

Initiation: Formation of the Benzoyl-CoA Starter Unit

Unlike many polyketide pathways that start with simple acetate or propionate units, the enterocin pathway is initiated by a benzoyl-CoA starter unit. The biosynthesis of benzoyl-CoA in

S. maritimus begins with the amino acid L-phenylalanine and proceeds through a plant-like pathway involving a series of enzymatic steps.





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References

- 1. Cloning, sequencing and analysis of the enterocin biosynthesis gene cluster from the marine isolate 'Streptomyces maritimus': evidence for the derailment of an aromatic polyketide synthase - PubMed [pubmed.ncbi.nlm.nih.gov]
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